

# No Evidence of Anticancer Activity Found for Chloramultilide B

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## Compound of Interest

Compound Name: **Chloramultilide B**

Cat. No.: **B15579056**

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Extensive searches of scientific literature and databases have revealed no evidence of anticancer properties associated with the compound **Chloramultilide B**. Instead, available information indicates that **Chloramultilide B** is a natural product with established antifungal activity. Therefore, a comparison guide cross-validating its anticancer effects cannot be generated at this time.

**Chloramultilide B** is identified as a lindenane-type sesquiterpenoid dimer that can be isolated from the plant *Chloranthus serratus*. Research has demonstrated its inhibitory effects against fungal pathogens, specifically *Candida albicans* and *Candida parapsilosis*. One supplier of chemical reagents for research notes its minimum inhibitory concentration (MIC) value against these fungi is 0.068  $\mu\text{M}$ .

The user's request for a detailed comparison guide, including quantitative data tables, experimental protocols, and signaling pathway diagrams related to anticancer effects, cannot be fulfilled due to the absence of primary research on this topic. The core premise of the request—that **Chloramultilide B** possesses anticancer activity—is not supported by the available scientific literature.

Further investigation into compounds with similar names or from the same plant source did not yield any information linking **Chloramultilide B** to cancer research. The scientific community has primarily focused on its properties as an antifungal agent.

For researchers, scientists, and drug development professionals interested in anticancer agents, it is recommended to focus on compounds with demonstrated and documented

anticancer activity. Should future research establish any anticancer effects for **Chloramultilide B**, a comparative analysis could then be undertaken. At present, no such data exists to create the requested guide.

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